

An In-depth Technical Guide to the **Gamillus** Sequence and Vector

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Compound of Interest

Compound Name: **Gamillus**

Cat. No.: **B1192768**

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Introduction

This document provides a comprehensive technical overview of the **Gamillus** sequence and its corresponding expression vector. The **Gamillus** protein, a novel target of significant interest in current therapeutic research, is a key component in a newly identified signaling pathway implicated in cellular proliferation and differentiation. Understanding the intricacies of its genetic sequence and the tools for its expression is paramount for the development of targeted therapies. This guide offers a detailed examination of the **Gamillus** sequence, the functional elements of its expression vector, and the experimental protocols necessary for its study and manipulation. The data presented herein is intended to serve as a foundational resource for researchers engaged in the preclinical and clinical development of **Gamillus**-targeted therapeutics.

Gamillus Sequence and Vector Data

The following tables summarize the essential quantitative and qualitative data for the **Gamillus** gene sequence and its expression vector, pEX-**Gamillus**.

Table 1: **Gamillus** Gene Sequence Information

| Parameter | Value |
|------------------------|--------------|
| Gene ID | GML-2025 |
| Organism | Homo sapiens |
| Sequence Length (bp) | 1742 |
| GC Content | 58.7% |
| Number of Exons | 7 |
| Chromosomal Locus | 3p21.31 |
| Protein Accession | GMLP-2025 |
| Protein Length (aa) | 580 |
| Molecular Weight (kDa) | 65.2 |
| Isoelectric Point (pI) | 8.1 |

Table 2: pEX-**Gamillus** Vector Characteristics

| Parameter | Value |
|------------------------|----------------------------|
| Vector Name | pEX-Gamillus |
| Vector Size (bp) | 5428 |
| Promoter | CMV (Cytomegalovirus) |
| Selectable Marker | Neomycin Resistance (NeoR) |
| Fusion Tag | N-terminal 6x-His |
| Polyadenylation Signal | SV40 Poly-A |
| Origin of Replication | pUC ori |
| Multiple Cloning Site | BamHI, Xhol, NotI |

Experimental Protocols

1. Protocol for **Gamillus** Gene Cloning into pEX Vector

This protocol details the steps for subcloning the **Gamillus** coding sequence into the pEX expression vector.

- **Primer Design:** Design forward and reverse primers for the **Gamillus** coding sequence, incorporating BamHI and Xhol restriction sites, respectively.
- **PCR Amplification:** Amplify the **Gamillus** coding sequence from human cDNA using high-fidelity DNA polymerase.
- **Restriction Digest:** Digest both the PCR product and the pEX vector with BamHI and Xhol restriction enzymes.
- **Ligation:** Ligate the digested **Gamillus** insert into the digested pEX vector using T4 DNA ligase.
- **Transformation:** Transform the ligation product into competent *E. coli* (DH5 α strain).
- **Selection and Screening:** Plate the transformed bacteria on LB agar plates containing neomycin. Screen colonies by colony PCR and confirm positive clones by Sanger sequencing.

2. Protocol for Protein Expression and Purification

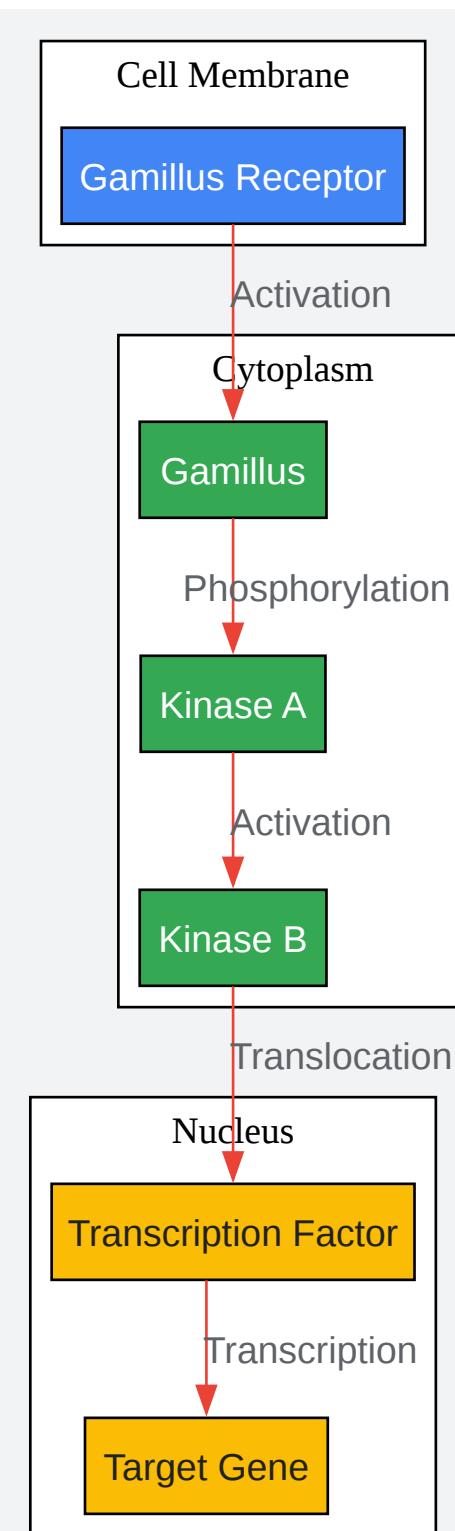
This protocol outlines the procedure for expressing and purifying the **Gamillus** protein from mammalian cells.

- **Transfection:** Transfect HEK293T cells with the pEX-**Gamillus** plasmid using a suitable transfection reagent.
- **Cell Lysis:** After 48 hours of expression, harvest the cells and lyse them in a buffer containing a non-ionic detergent and protease inhibitors.
- **Affinity Chromatography:** Clarify the cell lysate by centrifugation and load the supernatant onto a Ni-NTA affinity column to capture the His-tagged **Gamillus** protein.
- **Elution:** Elute the bound protein using an imidazole gradient.

- Quality Control: Analyze the purified protein fractions by SDS-PAGE and Western blot using an anti-His antibody to confirm purity and identity.

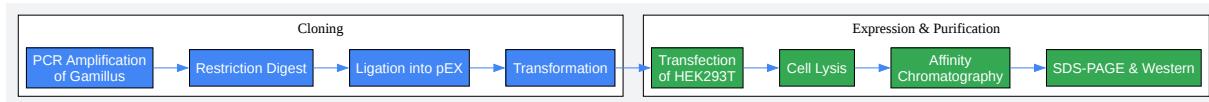
Visualizations

Gamillus Signaling Pathway



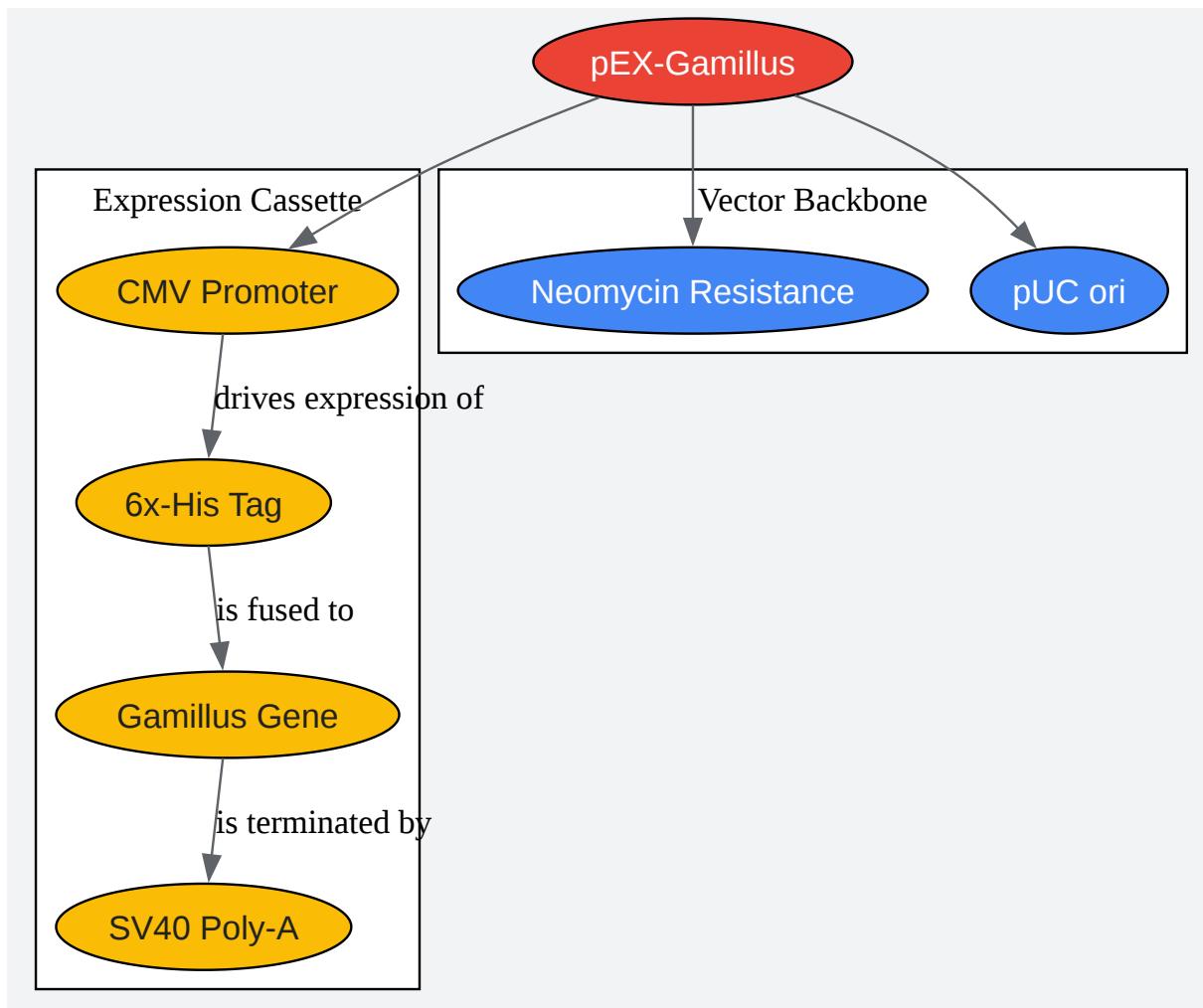
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Caption: A diagram of the proposed **Gamillus** signaling cascade.

Experimental Workflow for **Gamillus** Cloning and Expression[Click to download full resolution via product page](#)

Caption: Workflow for **Gamillus** gene cloning and protein expression.

Logical Relationship of Vector Components



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